

An In-depth Technical Guide to 2-Bromoethane-1-sulfonamide

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Compound of Interest

Compound Name: 2-Bromoethane-1-sulfonamide

Cat. No.: B15307576

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CAS Number: 51995-43-8

Structure:

Molecular Formula: $\text{C}_2\text{H}_6\text{BrNO}_2\text{S}$

Molecular Weight: 188.05 g/mol

IUPAC Name: **2-bromoethane-1-sulfonamide**

Executive Summary

This technical guide provides a comprehensive overview of **2-Bromoethane-1-sulfonamide**, a halogenated alkyl sulfonamide. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this document leverages established knowledge of the broader class of sulfonamides to infer potential properties, synthesis routes, and biological activities. The information presented herein is intended to serve as a foundational resource for researchers, scientists, and professionals in drug development, offering insights into the chemical nature and potential applications of this and structurally related compounds. All data not specifically attributed to **2-Bromoethane-1-sulfonamide** should be considered representative of the sulfonamide class.

Chemical and Physical Properties

While specific experimental data for **2-Bromoethane-1-sulfonamide** is scarce, the following table summarizes its known properties and provides predicted values based on its structure.

Property	Value	Source
CAS Number	51995-43-8	Sigma-Aldrich
Molecular Formula	C ₂ H ₆ BrNO ₂ S	-
Molecular Weight	188.05 g/mol	Sigma-Aldrich
IUPAC Name	2-bromoethane-1-sulfonamide	Sigma-Aldrich
Purity	95%	Sigma-Aldrich
InChI Key	LHDCDABNXQYBJW- UHFFFAOYSA-N	Sigma-Aldrich

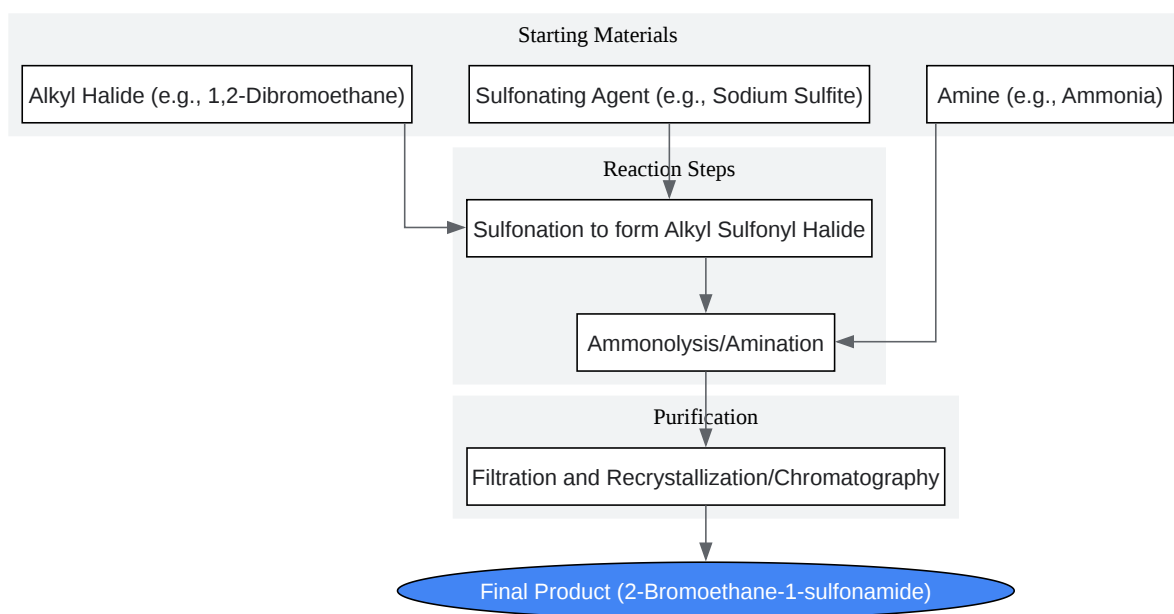
Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **2-Bromoethane-1-sulfonamide** are not readily available in the peer-reviewed literature. However, a plausible synthetic route can be extrapolated from general methods for sulfonamide synthesis. A common approach involves the reaction of a sulfonyl chloride with an amine. In this case, the synthesis would likely proceed via the ammonolysis of 2-bromoethanesulfonyl chloride.

General Experimental Protocol for the Synthesis of Alkyl Sulfonamides:

A solution of the corresponding alkyl sulfonyl chloride in an inert solvent (e.g., diethyl ether, tetrahydrofuran) is cooled in an ice bath. To this, a solution of ammonia or a primary/secondary amine in the same solvent is added dropwise with stirring. The reaction mixture is allowed to warm to room temperature and stirred for several hours. The resulting ammonium salt byproduct is removed by filtration. The filtrate is then concentrated under reduced pressure to yield the crude sulfonamide, which can be further purified by recrystallization or chromatography.

Logical Workflow for Sulfonamide Synthesis



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Caption: A generalized workflow for the synthesis of alkyl sulfonamides.

Potential Biological Activity and Signaling Pathways

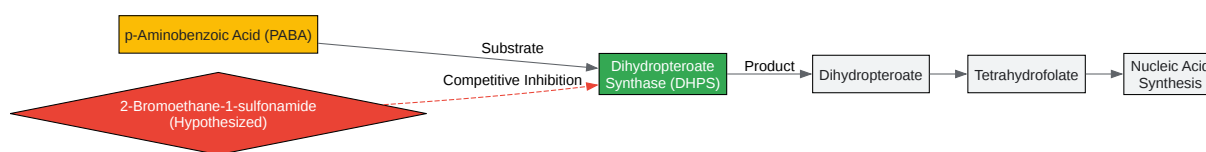
The biological activity of **2-Bromoethane-1-sulfonamide** has not been specifically characterized. However, the sulfonamide moiety is a well-established pharmacophore present in a wide array of therapeutic agents, most notably antibacterial drugs.

Sulfonamides typically exert their antibacterial effect by acting as competitive inhibitors of the enzyme dihydropteroate synthase (DHPS), which is crucial for the synthesis of folic acid in bacteria. By blocking this pathway, sulfonamides inhibit bacterial growth and replication. It is

plausible that **2-Bromoethane-1-sulfonamide**, if biologically active, could operate through a similar mechanism.

The presence of a bromoethyl group introduces a potential alkylating agent, which could confer additional or different biological activities, such as enzyme inhibition through covalent modification or potential cytotoxic effects. However, without experimental data, this remains speculative.

Hypothesized Signaling Pathway Inhibition by Sulfonamides



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Caption: The canonical mechanism of action for antibacterial sulfonamides.

Conclusion

2-Bromoethane-1-sulfonamide is a halogenated alkyl sulfonamide whose specific properties and biological activities are not extensively documented. Based on the well-established chemistry and pharmacology of the sulfonamide class, it can be hypothesized to be a potential antibacterial agent, likely acting through the inhibition of folic acid synthesis. The bromoethyl moiety may introduce additional reactivity and biological effects. Further experimental investigation is required to fully characterize this compound and elucidate its potential applications in research and drug development. This guide provides a foundational understanding based on analogous structures and general principles of sulfonamide chemistry.

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